

A Comprehensive Technical Guide to the Physical Characteristics of Pure Diethylene Glycol

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Compound of Interest

Compound Name: Diethylene Glycol

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical characteristics of pure **Diethylene Glycol** (DEG). The information is presented to be a valuable resource for laboratory and development settings, with a focus on precise data, experimental context, and clear visual representations of related processes.

General Properties of Diethylene Glycol

Diethylene glycol (DEG) is a clear, colorless, and practically odorless viscous liquid.^[1] It possesses a notable sweet taste, a characteristic that has unfortunately been associated with instances of toxic adulteration.^[2] As a hygroscopic substance, DEG readily absorbs moisture from the atmosphere.^{[1][3]}

Quantitative Physical Characteristics

The following tables summarize the key physical properties of pure **diethylene glycol**, providing a quick reference for researchers and professionals.

Property	Value
Appearance	Clear, colorless liquid
Odor	Practically odorless
Taste	Sweetish
Molecular Formula	C ₄ H ₁₀ O ₃
Molecular Weight	106.12 g/mol

Table 1: General and Organoleptic Properties

Property	Value at Standard Conditions (unless specified)
Density	1.118 g/cm ³ at 20°C
Boiling Point	244-245 °C at 760 mmHg
Melting/Freezing Point	-10.45 °C
Refractive Index	1.447 at 20°C
Viscosity (Dynamic)	35.7 mPa·s (cP) at 20°C
Surface Tension	48.5 dynes/cm at 20°C
Vapor Pressure	<0.01 mmHg at 20°C
Specific Heat Capacity	2.23 kJ/kg·K at 20°C
Thermal Conductivity	0.205 W/m·K at 25°C
Solubility	Miscible with water, alcohol, ether, and acetone

Table 2: Key Physical and Thermodynamic Properties

Property	Value
Flash Point	124 °C (Closed Cup)
Autoignition Temperature	229 °C
Explosive Limits in Air	1.6% - 10.8% by volume

Table 3: Safety-Related Physical Properties

Experimental Protocols for Property Determination

The following section details the standard methodologies for measuring the key physical properties of **diethylene glycol**.

Density

The density of **diethylene glycol** is typically determined using a digital density meter according to ASTM D4052.[4][5] This method involves introducing a small liquid sample into an oscillating U-tube. The instrument measures the change in the oscillation frequency caused by the sample's mass, which is then used to calculate the density with high precision.[5]

Boiling Point

The boiling point is determined following the procedure outlined in ASTM D1120.[6][7] This method measures the equilibrium boiling point of the liquid. A sample is heated in a flask connected to a reflux condenser, and the temperature of the boiling liquid, corrected for atmospheric pressure, is recorded as the boiling point.[8][9]

Viscosity

The kinematic viscosity of **diethylene glycol** is measured using a calibrated glass capillary viscometer as described in ASTM D445.[4][10][11] The test measures the time it takes for a specific volume of the liquid to flow under gravity through the capillary at a controlled temperature. The dynamic viscosity can then be calculated by multiplying the kinematic viscosity by the density of the liquid.[10][11]

Refractive Index

The refractive index is determined using a refractometer following the ASTM D1218 standard.
[10][12] This method involves placing a small sample of the liquid on the prism of the refractometer and measuring the angle at which light is refracted as it passes through the sample.[12]

Flash Point

The flash point is determined using the Cleveland Open Cup method, as specified in ASTM D92.[13][14] In this procedure, a sample of **diethylene glycol** is heated in an open cup at a controlled rate. An ignition source is passed over the surface of the liquid at regular intervals until a brief flash is observed. The temperature at which this occurs is recorded as the flash point.[15][16]

Specific Heat Capacity

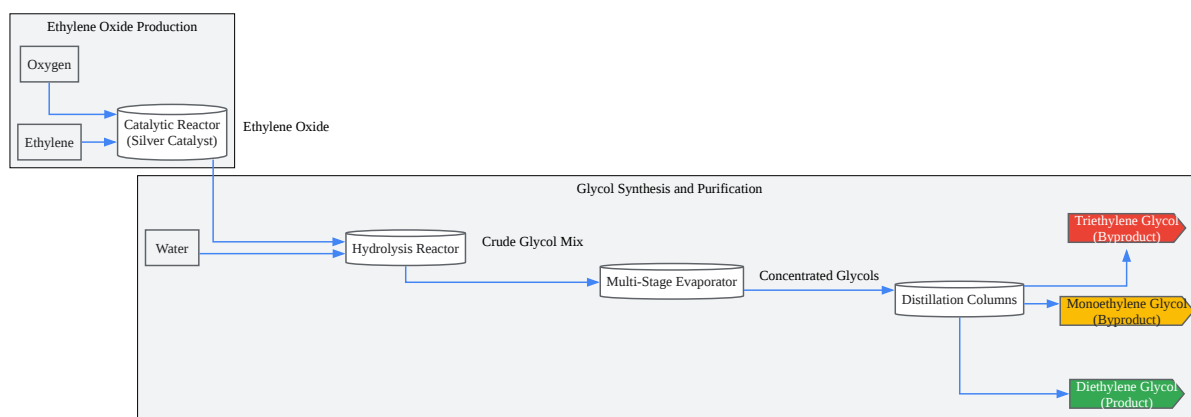
The specific heat capacity is determined by Differential Scanning Calorimetry (DSC) according to ASTM E1269.[6][17][18] This method measures the heat flow to or from a sample as it is subjected to a controlled temperature program and compares it to a standard of known specific heat capacity, such as sapphire.[17][19]

Thermal Conductivity

The thermal conductivity of **diethylene glycol** is measured using the procedures outlined in ASTM D2717.[20][21][22] This test method determines the thermal conductivity of nonmetallic liquids by measuring the heat flow across a known thickness of the liquid under a specific temperature gradient.[20][21][22][23][24]

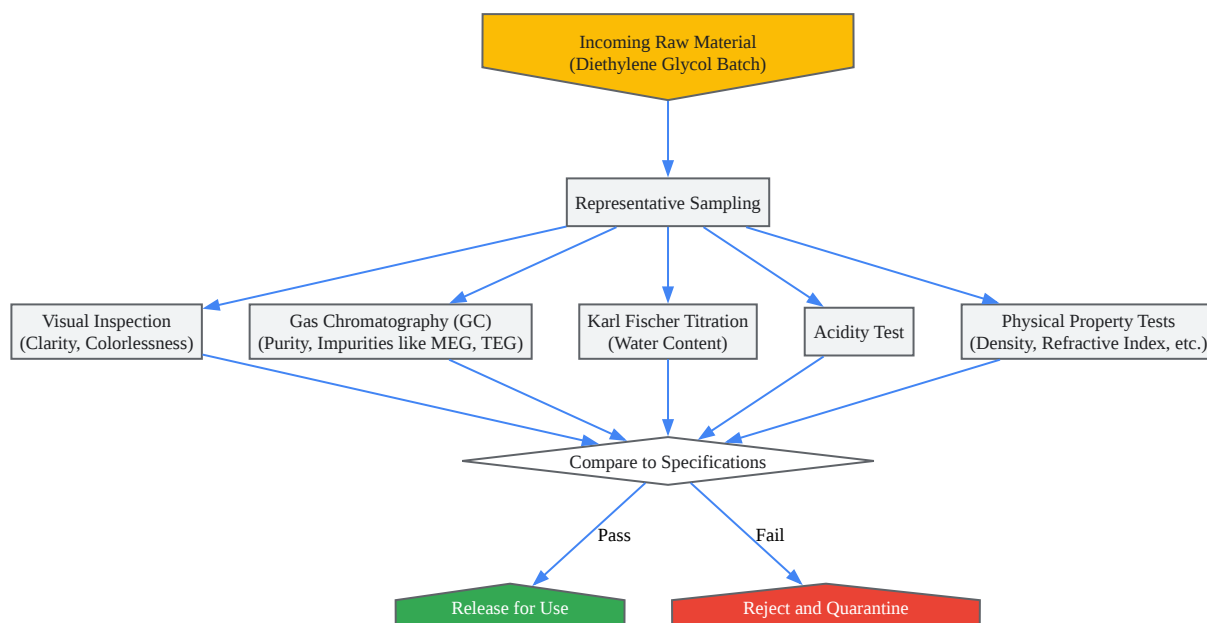
Visualizing Key Processes

To provide a clearer understanding of the context in which **diethylene glycol** is produced and handled, the following diagrams illustrate the manufacturing process and a typical quality control workflow.



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Caption: Production of **Diethylene Glycol** via Ethylene Oxide Hydrolysis.



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Caption: Quality Control Workflow for **Diethylene Glycol**.

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